

Personal protective equipment for handling 11-Bromo-1-undecanol

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Compound of Interest

Compound Name: 11-Bromo-1-undecanol

Cat. No.: B108197

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Essential Safety and Handling Guide for 11-Bromo-1-undecanol

This guide provides immediate, essential safety and logistical information for handling **11-Bromo-1-undecanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Chemical Identifier:

- Name: **11-Bromo-1-undecanol**
- Synonyms: Undecamethylene bromohydrin[1][2]
- CAS Number: 1611-56-9[1]

Physical and Chemical Properties:

- Appearance: White to beige crystals or solid.[2][3]
- Solubility: Insoluble in water, but soluble in chloroform.[3][4]

Property	Value	Source
Molecular Weight	251.20 g/mol	[5]
Melting Point	46-49 °C	
Boiling Point	165-170 °C at 1 mmHg	

Hazard Identification and Personal Protective Equipment (PPE)

11-Bromo-1-undecanol is considered hazardous and requires careful handling to prevent exposure.[1] The primary hazards are:

- Causes skin irritation.[1][5]
- Causes serious eye irritation.[1][5]
- Harmful if inhaled and may cause respiratory irritation.[1][2][5]
- May be harmful if swallowed or in contact with skin.[4]

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Item	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Change gloves immediately if contaminated. [6] [7]
Eye and Face Protection	Safety goggles and face shield	Chemical splash goggles that meet ANSI Z.87.1 standards are required. A face shield should be worn over goggles when there is a risk of splashing. [6] [8]
Body Protection	Laboratory coat	A flame-resistant or 100% cotton lab coat should be worn and fully buttoned to provide a barrier against splashes. [6]
Respiratory Protection	Respirator (if necessary)	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator (e.g., N95 dust mask for solids) may be required. [6] [9]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **11-Bromo-1-undecanol** during typical laboratory operations.

1. Preparation:

- Ensure a chemical fume hood is operational.

- Cover the work surface with absorbent, disposable liners.
- Assemble all necessary equipment (e.g., spatula, weigh boats, glassware, solvent) within the fume hood before starting.
- Don all required PPE as detailed in the table above.

2. Handling:

- Conduct all manipulations of the solid compound, such as weighing and transferring, within the fume hood to minimize inhalation exposure.
- Use a spatula for transfers to avoid generating dust.
- When dissolving, add the solvent to the solid slowly to avoid splashing.

3. In Case of a Spill:

- For a small spill, absorb the material with an inert absorbent such as sand or vermiculite.
- Sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.^[6]

Disposal Plan

Proper disposal of **11-Bromo-1-undecanol** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- Solid Waste: Any unused **11-Bromo-1-undecanol**, as well as contaminated items like gloves, weigh boats, and paper towels, should be collected in a designated, sealed, and clearly labeled hazardous waste container.^[6]
- Liquid Waste: Solutions containing **11-Bromo-1-undecanol** should be collected in a separate, sealed, and labeled hazardous waste container for halogenated organic waste. Do not mix with non-halogenated waste streams.

Disposal Procedure:

- All waste must be disposed of through your institution's hazardous waste management program.
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)

Diagrams

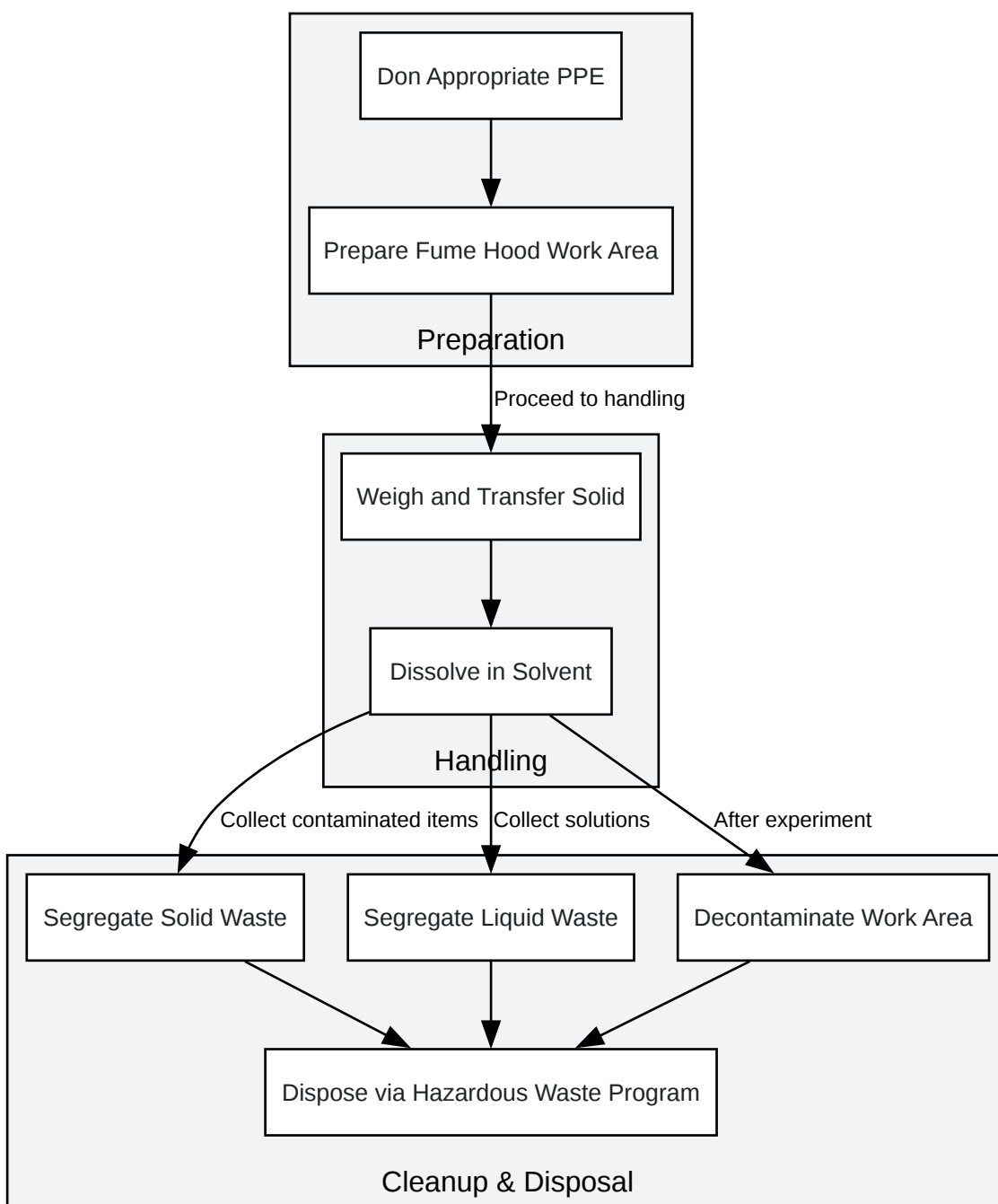


Figure 1: Safe Handling Workflow for 11-Bromo-1-undecanol

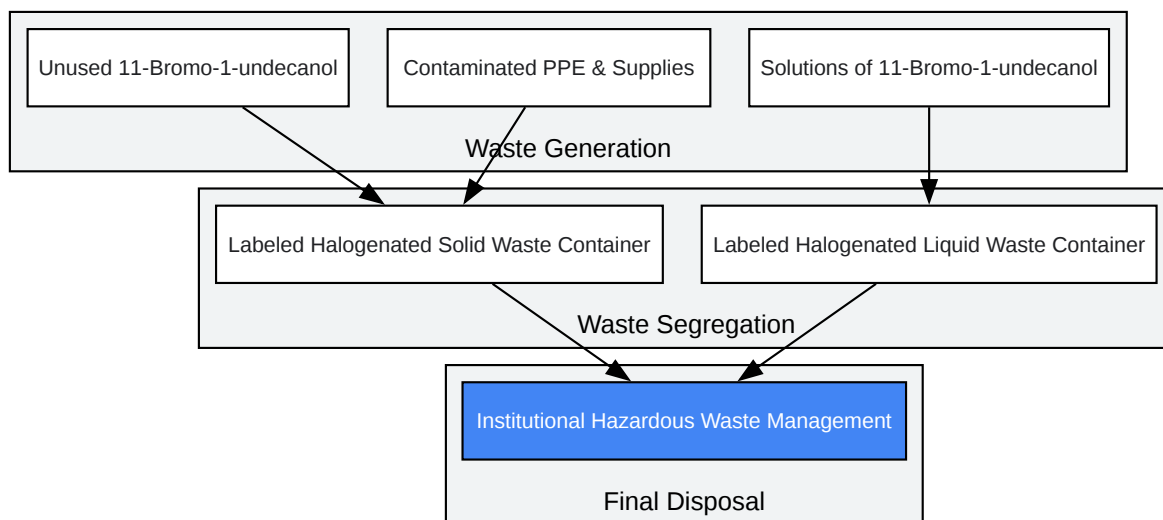


Figure 2: Waste Disposal Pathway

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